

Comprehensive Characterization of 1-Ethylimidazole-4,5-dicarboxylic Acid: Advanced Analytical Protocols

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Compound of Interest

Compound Name: 1-Ethylimidazole-4,5-dicarboxylic acid

CAS No.: 86263-61-8

Cat. No.: B1211294

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Introduction: **1-Ethylimidazole-4,5-dicarboxylic acid** is a heterocyclic compound of significant interest in medicinal chemistry and materials science. As a derivative of imidazole-4,5-dicarboxylic acid, it serves as a versatile building block, or ligand, for the synthesis of metal-organic frameworks (MOFs) and novel pharmaceutical agents.^{[1][2]} Its utility in drug synthesis, particularly as an intermediate for semi-synthetic penicillins and cephalosporins, necessitates robust and reliable analytical methods to ensure identity, purity, and stability.^{[2][3]}

This guide provides a suite of detailed analytical protocols for the comprehensive characterization of **1-Ethylimidazole-4,5-dicarboxylic acid**. Designed for researchers and drug development professionals, these methods are grounded in established principles and explain the causality behind experimental choices, ensuring both technical accuracy and practical applicability.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is the definitive technique for assessing the purity of non-volatile and thermally sensitive compounds like **1-Ethylimidazole-4,5-dicarboxylic acid**, making it an indispensable tool for quality control.^[4] A reverse-phase method is presented here, optimized for the separation of this polar analyte from potential impurities such as unreacted starting materials or side-products.^[4]

Expertise & Causality: The choice of a C18 stationary phase provides a hydrophobic backbone for interaction, while the acidic mobile phase modifier (phosphoric or formic acid) is critical. It serves to suppress the ionization of the carboxylic acid groups, minimizing peak tailing and ensuring a sharp, symmetrical peak shape for accurate quantification. For applications requiring mass spectrometry (MS) detection, volatile formic acid should be used in place of non-volatile phosphoric acid.^{[4][5]}

Experimental Protocol: HPLC Purity Determination

Sample Preparation:

- Accurately weigh 1.0 mg of the synthesized **1-Ethylimidazole-4,5-dicarboxylic acid**.
- Dissolve the sample in 1.0 mL of a diluent consisting of a 50:50 (v/v) mixture of Water and Acetonitrile.
- Vortex the solution until the sample is fully dissolved. If necessary, use an ultrasonic bath for 2-3 minutes.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

Instrumentation and Conditions: The following parameters are recommended, based on methods for similar imidazole derivatives.^{[4][5]}

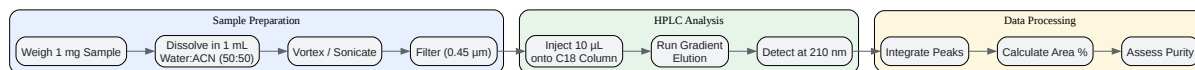
Parameter	Condition
Column	Newcrom R1 or equivalent C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Phosphoric Acid in Water (or 0.1% Formic Acid for MS)
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Column Temperature	30 °C
UV Detection	210 nm
Injection Volume	10 µL
Gradient Program	See table below

Gradient Elution Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
20.0	5	95
25.0	5	95
25.1	95	5
30.0	95	5

Data Interpretation & System Validation

Purity is calculated based on the area percentage of the main analyte peak relative to the total area of all observed peaks in the chromatogram. For a self-validating system, a certified reference standard should be run alongside the sample to confirm retention time and response. Peak tailing factors should be between 0.9 and 1.5, and the theoretical plate count should be >2000 for the main peak, ensuring system suitability.



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Caption: Workflow for HPLC Purity Analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy is the most powerful technique for the unambiguous determination of molecular structure. For **1-Ethylimidazole-4,5-dicarboxylic acid**, ^1H and ^{13}C NMR provide definitive confirmation of the ethyl group, the imidazole ring, and the carboxylic acid moieties.

Expertise & Causality: Deuterated dimethyl sulfoxide (DMSO-d_6) is the solvent of choice.^{[6][7]} Its high polarity readily dissolves the dicarboxylic acid, and its ability to form hydrogen bonds with the acidic protons allows for their observation in the ^1H NMR spectrum, which would otherwise be lost to rapid exchange in solvents like D_2O .

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of DMSO-d_6 .
- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Experiments:
 - ^1H NMR: Acquire at least 16 scans.
 - ^{13}C NMR: Acquire for a sufficient number of scans to achieve a good signal-to-noise ratio (e.g., 1024 scans).
 - 2D NMR (Optional): COSY and HSQC experiments can be performed to confirm ^1H - ^1H and ^1H - ^{13}C correlations, respectively.

Predicted Spectral Data & Interpretation

The chemical structure dictates the expected signals. While experimental values can vary slightly, the predicted shifts provide a reliable reference for structural confirmation.^{[6][7]}

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Caption: Structure of **1-Ethylimidazole-4,5-dicarboxylic Acid**.

Predicted ¹H NMR Shifts (400 MHz, DMSO-d₆):

Protons	Predicted Shift (ppm)	Multiplicity	Integration	Assignment
-COOH	> 12.0	Broad Singlet	2H	Carboxylic Acids
Imidazole C2-H	~9.1	Singlet	1H	Heterocyclic Proton
-CH ₂ -	~4.4	Quartet	2H	Ethyl Methylene
-CH ₃	~1.4	Triplet	3H	Ethyl Methyl

Predicted ¹³C NMR Shifts (100 MHz, DMSO-d₆):

Carbon	Predicted Shift (ppm)	Assignment
C=O	~163	Carboxylic Acid Carbonyls
C4/C5	~138 / ~128	Imidazole Ring Carbons
C2	~140	Imidazole Ring Carbon
-CH ₂ -	~45	Ethyl Methylene
-CH ₃	~15	Ethyl Methyl

Mass Spectrometry (MS) for Molecular Weight Verification

Mass spectrometry provides precise molecular weight information, confirming the elemental composition of the target molecule.

Expertise & Causality: Electrospray Ionization (ESI) is the ideal technique as it is a soft ionization method suitable for polar, non-volatile compounds. The molecule contains both acidic (dicarboxylic) and basic (imidazole nitrogen) sites, allowing for ionization in both positive ($[M+H]^+$) and negative ($[M-H]^-$) modes, providing dual confirmation of the molecular weight.

Experimental Protocol: ESI-MS

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent such as methanol or an acetonitrile/water mixture.
- **Instrumentation:** A mass spectrometer equipped with an ESI source (e.g., Q-TOF or Orbitrap for high-resolution mass measurement).
- **Infusion:** Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- **Acquisition:** Acquire spectra in both positive and negative ion modes.

Expected Molecular Ions:

- **Chemical Formula:** $\text{C}_7\text{H}_8\text{N}_2\text{O}_4$
- **Exact Mass:** 184.0484
- **Positive Mode $[M+H]^+$:** m/z 185.0557
- **Negative Mode $[M-H]^-$:** m/z 183.0413

Thermal Analysis (TGA/DSC)

Thermal analysis provides critical information about the material's stability and phase behavior as a function of temperature.

Expertise & Causality:

- Thermogravimetric Analysis (TGA) measures mass loss upon heating, identifying the decomposition temperature. This is crucial for determining the upper-temperature limit for storage and processing.[8]
- Differential Scanning Calorimetry (DSC) measures the heat flow into or out of a sample, identifying thermal events like melting, crystallization, and glass transitions.[9]

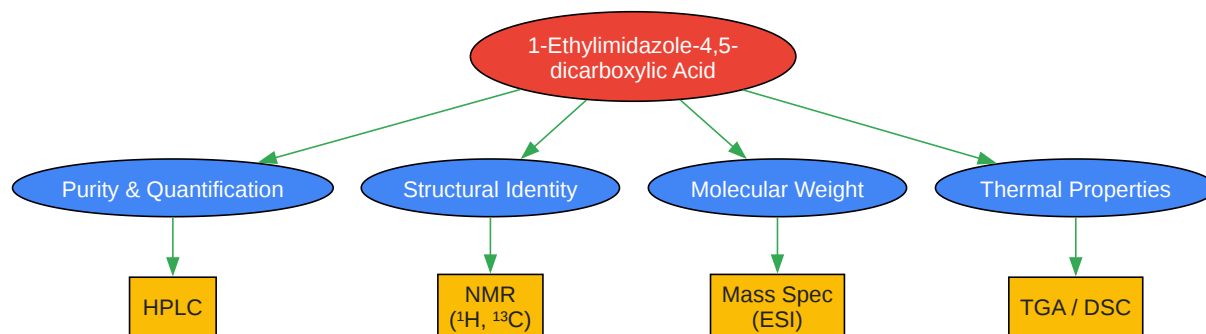
Experimental Protocol: TGA & DSC

- Sample Preparation: Place 3-5 mg of the sample into an appropriate TGA or DSC pan (typically aluminum).
- Instrumentation: TGA and DSC instruments.
- TGA Method:
 - Atmosphere: Nitrogen, at a flow rate of 20-50 mL/min.[10]
 - Heating Rate: 10 °C/min.
 - Temperature Range: 30 °C to 600 °C.
- DSC Method:
 - Atmosphere: Nitrogen, at a flow rate of 20-50 mL/min.
 - Program: Heat from 30 °C to a temperature below the decomposition point (determined by TGA) at 10 °C/min. Cool at 10 °C/min, then heat again at 10 °C/min (a heat-cool-heat cycle).

Data Interpretation

- TGA Thermogram: The onset temperature of the major mass loss step indicates the beginning of thermal decomposition.

- DSC Thermogram: An endothermic peak in the first heating cycle corresponds to the melting point. The second heating cycle provides information on the glass transition (a step change in the baseline) if the material is amorphous. The melting point of **1-Ethylimidazole-4,5-dicarboxylic acid** has been reported to be approximately 228-229 °C.[7]



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Caption: Interrelation of Analytical Techniques.

References

- Molecular tunability of surface-functionalized metal nanocrystals for selective electrochemical CO₂ reduction - Supporting Inform
- 1-Ethylimidazole (7098-07-9) 1H NMR spectrum. ChemicalBook.
- Separation of 1H-Imidazole-4,5-dicarboxylic acid on Newcrom R1 HPLC column. SIELC Technologies.
- A Review on 4, 5-Imidazoledicarboxylic Acid: Their Chemistry and Coordination Potentials.
- Structure and Acid-Base Properties of 1-Propylimidazole-4,5-dicarboxylic Acid.
- A Review on 4, 5-Imidazoledicarboxylic Acid: Their Chemistry and Coordin
- Preparation of imidazole-4,5-dicarboxylic acid.
- A Comparative Guide to Purity Analysis of Synthesized 2-Butyl-1H-imidazole-4,5-dicarboxylic Acid by HPLC. Benchchem.
- An investigation of thermal stability and heat capacity of imidazolium based ionic liquids at elevated temperature.
- Thermal analysis of polymeric ionic liquids (using TGA and DSC techniques). Biblioteka Nauki.

- Thermal analysis of a ionic liquids family based on N,N- dialkylimidazolium. [ajer.org](#).
- 1-Methyl-1H-imidazole-4,5-dicarboxylic Acid. PubChem.

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. walshmedicalmedia.com \[walshmedicalmedia.com\]](#)
- [3. US4550176A - Preparation of imidazole-4,5-dicarboxylic acid - Google Patents \[patents.google.com\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. Separation of 1H-Imidazole-4,5-dicarboxylic acid on Newcrom R1 HPLC column | SIELC Technologies \[sielc.com\]](#)
- [6. rsc.org \[rsc.org\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. bibliotekanauki.pl \[bibliotekanauki.pl\]](#)
- [10. ajer.org \[ajer.org\]](#)
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